Application Notes: YM-08 as a Chemical Probe for SIRT2 Function

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*YM-08*
Cat. No.:	*B10858271*

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Introduction

Sirtuin 2 (SIRT2) is a key member of the sirtuin family of NAD^+-dependent protein deacylases, primarily localized in the cytoplasm.[1] It plays a crucial role in various cellular processes, including cell cycle regulation, metabolic control, and cytoskeletal dynamics.[1] A major substrate of SIRT2 is α-tubulin; by deacetylating α-tubulin on lysine-40, SIRT2 influences microtubule stability and function.[2][3] Given its involvement in cancer and neurodegenerative diseases, SIRT2 is a significant target for therapeutic development.[1]

YM-08 is a cell-permeable small molecule that has been identified as a dual inhibitor of both SIRT2 and Heat Shock Protein 70 (Hsp70).[4][5] Its ability to cross the blood-brain barrier makes it a valuable tool for investigating the central nervous system.[6] As a chemical probe, **YM-08** can be used to interrogate the biological functions of SIRT2 in both in vitro and cellular contexts. These notes provide essential data and protocols for utilizing **YM-08** to study SIRT2.

Quantitative Data and Specificity

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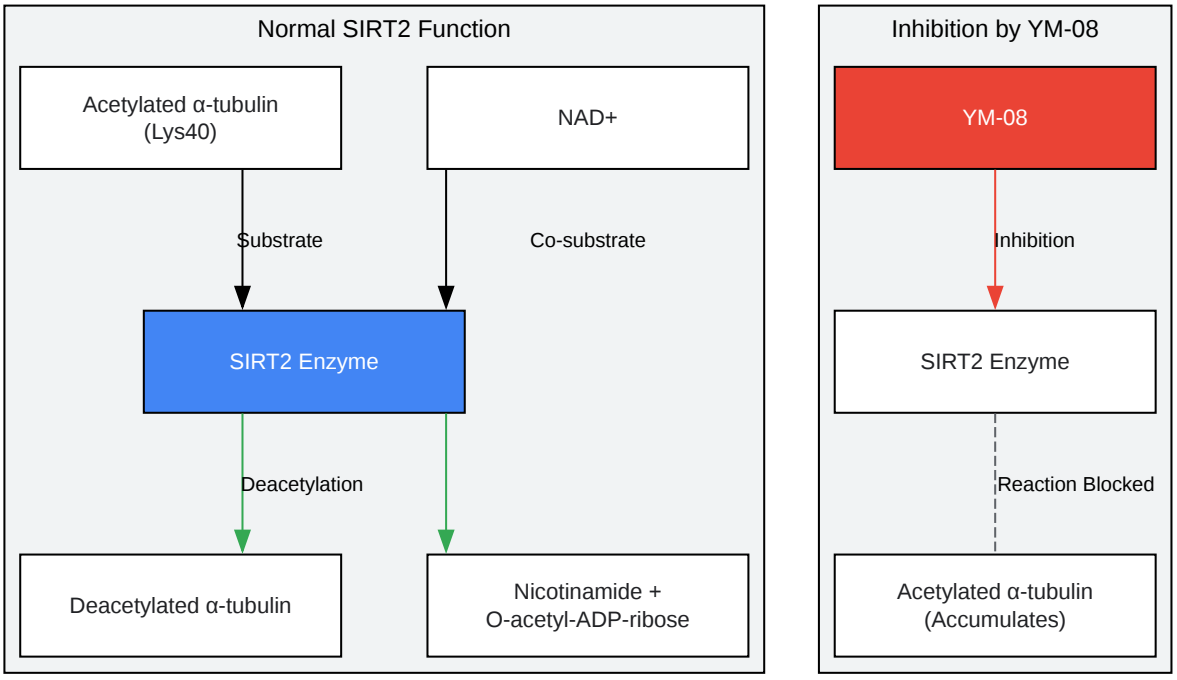
YM-08 (also referred to as compound 7a in some literature) exhibits inhibitory activity against both SIRT2 and Hsp70.[4][7] Researchers should be aware of this dual activity when designing experiments and interpreting results. The inhibitory potencies are summarized below.

Target	IC50 Value (μM)	Assay Type	Reference
SIRT2	19.9	Fluorogenic Enzymatic Assay	[4][7]
Hsp70	0.61	Competitive Binding Assay	[5]

Mechanism of Action: SIRT2-Mediated Deacetylation

SIRT2 catalyzes the removal of acetyl groups from lysine residues on its substrates, with α-tubulin being a primary target. This NAD^+-dependent reaction yields a deacetylated substrate, nicotinamide, and O-acetyl-ADP-ribose. As an inhibitor, **YM-08** blocks the active site of SIRT2, preventing the deacetylation of α-tubulin and leading to its hyperacetylation.

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Caption: Mechanism of SIRT2 inhibition by **YM-08**.

Protocols

Protocol 1: In Vitro Fluorogenic SIRT2 Inhibition Assay

This protocol is designed to measure the inhibitory activity of **YM-08** on recombinant human SIRT2 in vitro. The assay relies on a fluorogenic substrate that becomes fluorescent upon deacetylation by SIRT2 and subsequent development.[8][9]

Materials:

- Recombinant Human SIRT2 enzyme (e.g., BPS Bioscience, Cat. #50013)
- Fluorogenic SIRT2 substrate (e.g., Fluor de Lys-SIRT2, Enzo Life Sciences)

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- NAD^+
- SIRT Assay Buffer (e.g., 50 mM Tris-HCl pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM $MgCl_2$)
- Developer solution containing Trypsin and Nicotinamide (as a stop reagent)
- **YM-08** compound
- DMSO (for compound dilution)
- Black, low-binding 96-well microtiter plate
- Fluorescence microplate reader (Excitation: 350-360 nm, Emission: 450-465 nm)

Procedure:

- Prepare **YM-08** Dilutions: Prepare a serial dilution of **YM-08** in DMSO. A typical starting concentration range for an IC50 determination would be 0.1 µM to 100 µM.
- Prepare Master Mix: Prepare a master mix containing SIRT Assay Buffer, NAD^+ (final concentration ~1 mM), and SIRT2 enzyme (final concentration ~200 nM).
- Reaction Setup:
  - Add 45 µL of the Master Mix to each well of the 96-well plate.
  - Add 5 µL of the diluted **YM-08** or DMSO (vehicle control) to the respective wells.
  - Incubate the plate at 37°C for 15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate Reaction: Add 50 µL of the fluorogenic substrate (final concentration ~100 µM) to each well to start the reaction.
- Incubation: Incubate the plate at 37°C for 60 minutes, protected from light.
- Stop and Develop: Add 50 µL of Developer solution to each well. This stops the SIRT2 reaction (due to the nicotinamide) and allows trypsin to cleave the deacetylated substrate, releasing the fluorophore.

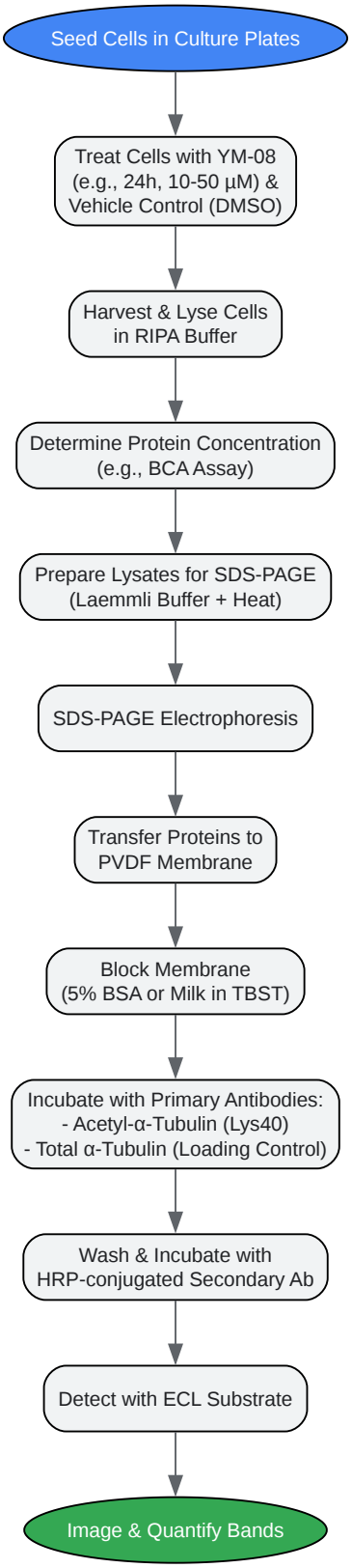
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- Final Incubation: Incubate at room temperature for 30 minutes, protected from light.
- Read Fluorescence: Measure the fluorescence intensity using a microplate reader.
- Data Analysis: Calculate the percent inhibition for each **YM-08** concentration relative to the vehicle control. Plot the percent inhibition against the log of the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

Protocol 2: Cellular Target Engagement via Western Blot for α-Tubulin Acetylation

This protocol details the use of **YM-08** to treat cultured cells and assess its effect on the acetylation of its primary substrate, α-tubulin, via Western Blot. An increase in acetylated α-tubulin indicates successful target engagement of SIRT2 in a cellular context.[2]

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Caption: Experimental workflow for Western Blot analysis.

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Materials:

- Cell line of interest (e.g., HeLa, MCF-7)
- Complete cell culture medium
- **YM-08**
- DMSO
- Phosphate-Buffered Saline (PBS)
- RIPA Lysis Buffer with protease and deacetylase inhibitors (e.g., Trichostatin A, Nicotinamide)
- BCA Protein Assay Kit
- Laemmli sample buffer
- SDS-PAGE gels, running buffer, and electrophoresis equipment
- PVDF membrane and transfer buffer/system
- Blocking Buffer (5% non-fat milk or BSA in TBST)
- Primary Antibodies:
  - Rabbit anti-acetyl-α-Tubulin (Lys40)
  - Mouse anti-α-Tubulin (loading control)
- Secondary Antibodies:
  - HRP-conjugated anti-rabbit IgG
  - HRP-conjugated anti-mouse IgG
- Enhanced Chemiluminescence (ECL) substrate

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- Imaging system (e.g., ChemiDoc)

Procedure:

- Cell Culture and Treatment:
  - Seed cells in 6-well plates and allow them to adhere and reach 70-80% confluency.
  - Treat cells with varying concentrations of **YM-08** (e.g., 10 µM, 25 µM, 50 µM) or DMSO (vehicle control) for a desired time period (e.g., 6, 12, or 24 hours).
- Cell Lysis:
  - Wash cells twice with ice-cold PBS.
  - Add 100-150 µL of ice-cold RIPA buffer (containing inhibitors) to each well.
  - Scrape the cells and transfer the lysate to a microcentrifuge tube.
  - Incubate on ice for 30 minutes, vortexing occasionally.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C. Transfer the supernatant (protein lysate) to a new tube.
- Protein Quantification:
  - Determine the protein concentration of each lysate using a BCA assay according to the manufacturer's instructions.
- Sample Preparation and SDS-PAGE:
  - Normalize the protein concentration for all samples. Prepare samples by adding Laemmli buffer and boiling at 95°C for 5 minutes.
  - Load 20-30 µg of protein per lane onto an SDS-PAGE gel and run the electrophoresis until the dye front reaches the bottom.
- Protein Transfer: Transfer the separated proteins from the gel to a PVDF membrane.

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- Immunoblotting:
  - Block the membrane in Blocking Buffer for 1 hour at room temperature.
  - Incubate the membrane with primary antibodies (diluted in blocking buffer, e.g., 1:1000) overnight at 4°C with gentle agitation. Use antibodies against both acetylated-α-tubulin and total α-tubulin.
  - Wash the membrane 3 times for 10 minutes each with TBST.
  - Incubate with appropriate HRP-conjugated secondary antibodies (diluted 1:5000 in blocking buffer) for 1 hour at room temperature.
  - Wash the membrane 3 times for 10 minutes each with TBST.
- Detection and Analysis:
  - Apply ECL substrate to the membrane.
  - Capture the chemiluminescent signal using an imaging system.
  - Quantify the band intensities using densitometry software. Normalize the acetyl-α-tubulin signal to the total α-tubulin signal to determine the relative change in acetylation upon treatment with **YM-08**.

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References

- 1. Mechanism-based inhibitors of SIRT2: structure–activity relationship, X-ray structures, target engagement, regulation of α-tubulin acetylation and inhibition of breast cancer cell migration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]

- 3. Regulation of SIRT2-dependent α-tubulin deacetylation by cellular NAD levels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. HSP70 Activator II, YM-08 | Sigma-Aldrich [sigmaaldrich.com]
- 6. Synthesis and Initial Evaluation of YM-08, a Blood-Brain Barrier Permeable Derivative of the Heat Shock Protein 70 (Hsp70) Inhibitor MKT-077, Which Reduces Tau Levels - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. bpsbioscience.com [bpsbioscience.com]
- 9. An improved fluorogenic assay for SIRT1, SIRT2, and SIRT3 - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes: YM-08 as a Chemical Probe for SIRT2 Function]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10858271/docs#application-notes-ym-08-as-a-chemical-probe-for-sirt2-function]

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